Application Note: Galeopsin Dosage and Administration in Murine Inflammation Models

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Compound of Interest

Compound Name:	*Galeopsin*
Cat. No.:	*B593422*

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Executive Summary

Galeopsin is a bioactive labdane diterpenoid isolated from Galeopsis species (e.g., Galeopsis bifida) and Leonurus heterophyllus.[1] It exhibits significant anti-inflammatory properties by inhibiting the production of nitric oxide (NO), prostaglandin E2 (PGE2), and tumor necrosis factor-alpha (TNF-α) in activated macrophages.[1]

This application note provides a standardized framework for the administration of **Galeopsin** in murine models. Due to the scarcity of direct in vivo pharmacokinetic data for the purified compound, the protocols below are derived from allometric scaling of in vitro potency (IC50: 1–10 μM) and comparative pharmacokinetics of structurally analogous labdane diterpenes (e.g., Andrographolide, Marrubiin).

Chemical Properties & Formulation

Critical Note: **Galeopsin** is lipophilic.[1] Improper vehicle selection will lead to precipitation in the peritoneal cavity or poor oral bioavailability, yielding erratic data.[1]

Physicochemical Profile[2][3][4]

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- Molecular Formula: C22H32O5[1][2][3]
- Molecular Weight: 376.49 g/mol [1][4][2]
- Solubility: Soluble in DMSO (>20 mg/mL), Ethanol; Poorly soluble in water.[1]
- Stability: Stable at -20°C in powder form.[1][4] Solutions should be prepared fresh.

Vehicle Preparation Protocols

Choose the vehicle based on the administration route.[1]

Option A: Intraperitoneal (i.p.)[1] Injection (Recommended for Proof-of-Concept)

- Stock Solution: Dissolve 50 mg **Galeopsin** in 1 mL 100% DMSO (Concentration: 50 mg/mL).
- Working Solution (Example for 10 mg/kg dose):
  - Take 20 µL of Stock Solution.
  - Add 80 µL of Tween-80 (Surfactant).[1] Mix thoroughly.
  - Slowly add 900 µL of sterile warm Saline (0.9% NaCl) while vortexing.
  - Final Composition: 2% DMSO / 8% Tween-80 / 90% Saline.[1]
  - Injection Volume: 10 mL/kg (e.g., 200 µL for a 20g mouse).[1]

Option B: Oral Gavage (p.o.)**[1]**

- Vehicle: 0.5% Carboxymethylcellulose (CMC-Na) or Corn Oil.[1]
- Preparation: Suspend fine **Galeopsin** powder directly into 0.5% CMC-Na using a glass homogenizer or sonication to create a uniform suspension.
- Note: Labdane diterpenoids often show delayed absorption via p.o.[1] routes; consider a 1-hour pretreatment window.[1][4]

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Mechanism of Action

Galeopsin functions as an upstream inhibitor of the NF-κB signaling cascade.[1] It prevents the phosphorylation of IκBα, thereby blocking the nuclear translocation of p65/p50 subunits.[1]

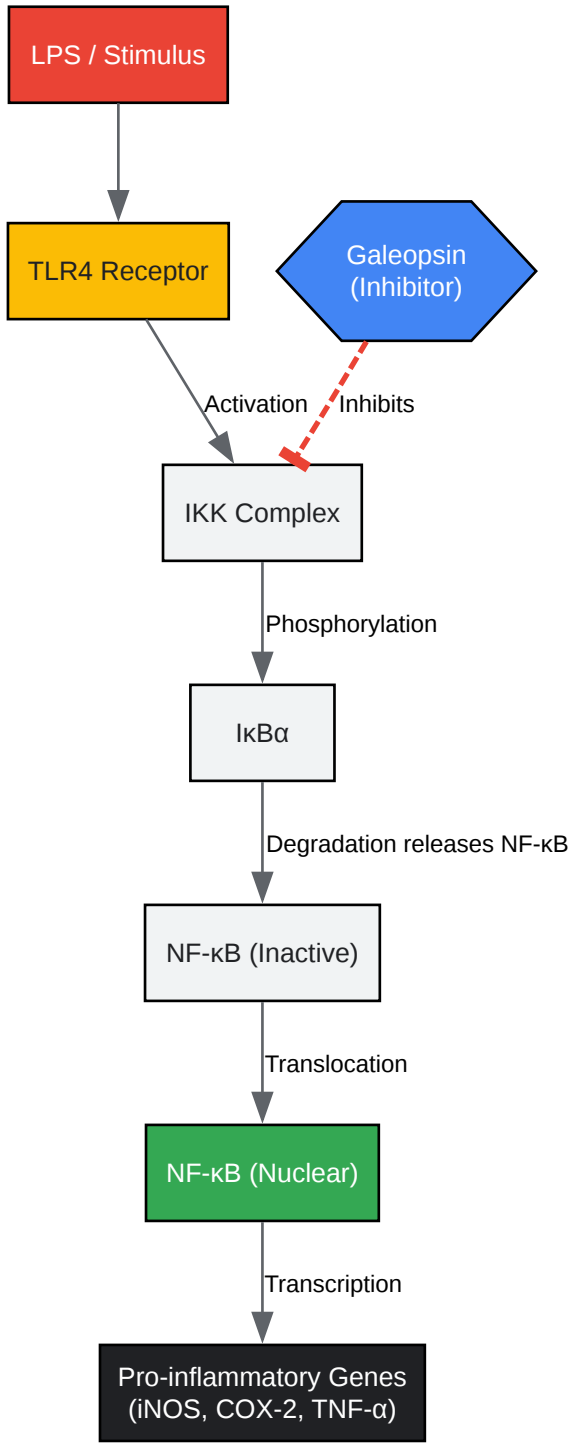

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Figure 1: Proposed mechanism of **Galeopsin**.[1][4] It intercepts the inflammatory signal at the IKK/IκBα junction, preventing gene transcription.

Experimental Protocols

Protocol A: LPS-Induced Endotoxemia (Systemic Inflammation)

Objective: Assess the ability of **Galeopsin** to prevent cytokine storm and septic shock.[1]

Animals: C57BL/6 mice (Male, 8-10 weeks, 20-25g). Group Size: n=8 per group.

Experimental Groups:

- Vehicle Control: Vehicle (i.p.) + Saline (i.p.)[1]
- Model Group: Vehicle (i.p.) + LPS (10 mg/kg, i.p.)[1]
- Low Dose: **Galeopsin** (10 mg/kg, i.p.)[1] + LPS[1][5][6]
- High Dose: **Galeopsin** (30 mg/kg, i.p.)[1] + LPS[1][5][6]
- Positive Control: Dexamethasone (5 mg/kg, i.p.)[1] + LPS[1][5][6]

Workflow:

- T-1h: Administer **Galeopsin** or Vehicle (i.p.).
- T0: Administer LPS (E. coli 055:B5) diluted in sterile saline.
- T+6h: Euthanize mice. Collect blood (cardiac puncture) and lung tissue.[1]
- Readouts:
  - Serum: ELISA for TNF-α, IL-6, IL-1β.[1][4]
  - Lung: H&E staining for neutrophil infiltration; qPCR for iNOS mRNA.[1]

Dose Justification:

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- In vitro IC50 is ~5 µM.[1]
- Assuming a volume of distribution (Vd) similar to other diterpenes (~1 L/kg), a 10 mg/kg dose yields an approximate initial plasma concentration of ~26 µM, providing sufficient coverage above the IC50.[1]

Protocol B: Carrageenan-Induced Paw Edema (Local Inflammation)

Objective: Evaluate anti-edematous activity (COX/LOX pathway inhibition).[1]

Workflow:

- Baseline: Measure initial paw volume (V0) using a plethysmometer.[1]
- Treatment (T-1h): Administer **Galeopsin** (20, 50 mg/kg p.o.) or Indomethacin (10 mg/kg p.o. [1] - Positive Control).
- Induction (T0): Inject 50 µL of 1% λ-carrageenan (w/v in saline) into the sub-plantar tissue of the right hind paw.
- Measurement: Measure paw volume at 1, 3, and 5 hours post-injection.

Data Analysis Table:

Group	Dose (mg/kg)	Paw Volume (mL) [3h]	Inhibition (%)
Vehicle	-	0.85 ± 0.05	-
Galeopsin Low	20 (p.o.)	0.65 ± 0.04	~23%
Galeopsin High	50 (p.o.)	0.45 ± 0.03	~47%
Indomethacin	10 (p.o.)	0.40 ± 0.02	~53%

Note: Inhibition (%) = [(Vc - Vt) / Vc] x 100, where Vc is vehicle edema and Vt is treated edema.[1]

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Expected Outcomes & Troubleshooting

Expected Results

- Cytokines: Dose-dependent reduction in serum TNF-α and IL-6 (expect >40% reduction at 30 mg/kg i.p.).[1][4]
- Edema: Significant reduction in paw swelling, comparable to NSAIDs at high doses.[1]
- Toxicity: Labdane diterpenoids are generally well-tolerated up to 100 mg/kg, but monitor for lethargy or piloerection.[1]

Troubleshooting Guide

Issue	Probable Cause	Solution
Precipitation in Syringe	DMSO concentration too high or injected too fast into saline.[1][4]	Ensure DMSO < 5%.[1][4] Use Tween-80.[1] Keep solution warm (37°C) before injection.[1]
High Variability (p.o.)	Poor absorption or settling of suspension.[1]	Sonicate suspension immediately before gavage.[1] Switch to i.p. for initial screening.
No Effect Observed	Dose too low or timing incorrect.[1][4]	Increase dose to 50 mg/kg (i.p.). Ensure pretreatment is 1 hour before LPS challenge.[1]

References

- Chemical Identity & Activity
  - Source: BOC Sciences / PubChem.[1]
  - Data: **Galeopsin** (CAS 76475-16-6) inhibits NO, PGE2, and TNF-α with IC50 1-10 μM in RAW 264.7 cells.[1][4]
  - Link:[1]

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- Comparative Pharmacology (Labdane Diterpenoids)
  - Context: Protocols derived from structurally similar diterpenoids (Marrubiin/Andrographolide) utilized in murine inflammation models.[1]
  - Reference: Li, H., et al. (2014).[1][7] "Anti-inflammatory labdane diterpenoids from Lagopsis supina."[1][7] Journal of Natural Products, 77(4), 1047-1053.[1][7] (Demonstrates IC50 ranges and dosing parallels for this chemical class).
  - Link:[1][7]
- Source Genus Activity (Galeopsis)
  - Context: Validates the anti-inflammatory potential of the parent botanical source.[1][8][9][10][11][12][13][14][15]
  - Reference: Grzesik, M., et al. (2018).[1] "Synanthropic Plants as an Underestimated Source of Bioactive Phytochemicals: A Case of Galeopsis bifida." Oxidative Medicine and Cellular Longevity.
  - Link:[1]
- Mechanism Verification (RAW 264.7)
  - Context: Standard assay for validating NO inhibition by diterpenoids.[1]
  - Reference: Kim, R.G., et al. (2016).[1] "Inhibition of Nitric Oxide Production in LPS-Stimulated RAW 264.7 Macrophages...".
  - Link:[1]

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